

Butyl Hexanoate: A Versatile Solvent for Nonpolar Compounds in Research and Development

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Compound of Interest

Compound Name: *Butyl hexanoate*

Cat. No.: *B146156*

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[City, State] – [Date] – **Butyl hexanoate**, a clear, colorless liquid with a characteristic fruity odor, is emerging as a highly effective and versatile solvent for a wide range of nonpolar compounds. Its unique properties make it a valuable tool for researchers, scientists, and drug development professionals in various applications, from extraction and purification to the formulation of novel drug delivery systems. This document provides detailed application notes and protocols to guide users in harnessing the full potential of **butyl hexanoate** as a solvent.

Introduction to Butyl Hexanoate as a Nonpolar Solvent

Butyl hexanoate (C₁₀H₂₀O₂) is an ester of hexanoic acid and butanol.^{[1][2]} Its molecular structure, characterized by a six-carbon chain from the acid and a four-carbon chain from the alcohol, results in a molecule with low polarity. This inherent nonpolar nature makes it an excellent solvent for other nonpolar and lipophilic substances, adhering to the principle of "like dissolves like."^{[2][3]}

Key Physicochemical Properties:

- Molecular Weight: 172.26 g/mol ^[4]

- Density: Approximately 0.866 g/mL at 25°C[1]
- Boiling Point: Approximately 208°C[1]
- Flash Point: Approximately 79.44°C[5]
- Water Solubility: Very low (estimated at 33.39 mg/L at 25°C)[6]
- Solubility in Organic Solvents: Soluble in a wide range of common organic solvents, including ethanol, methanol, acetone, and toluene.[5]

Data Presentation: Solubility and Solvent Properties

A key advantage of **butyl hexanoate** is its ability to dissolve a variety of nonpolar compounds. The following tables provide a summary of its physical properties and a comparison with other common nonpolar solvents.

Table 1: Physicochemical Properties of **Butyl Hexanoate**

Property	Value	Reference
CAS Number	626-82-4	[4]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[4]
Molecular Weight	172.26 g/mol	[4]
Density (25°C)	~0.866 g/mL	[1]
Boiling Point	~208°C	[1]
Melting Point	-64.3°C	[1]
Flash Point	~79.44°C	[5]
Water Solubility (25°C)	~33.39 mg/L (estimated)	[6]
logP (o/w)	~3.81	[1]

Table 2: Hansen Solubility Parameters (HSP) of **Butyl Hexanoate** and Common Nonpolar Solvents

Hansen Solubility Parameters (HSP) are a valuable tool for predicting the solubility of a material in a given solvent. The parameters represent the energy from dispersion forces (δD), polar forces (δP), and hydrogen bonding (δH) between molecules.^{[7][8][9]} A smaller "distance" between the HSP of a solute and a solvent suggests a higher likelihood of solubility.

Solvent	δD (MPa ^{1/2})	δP (MPa ^{1/2})	δH (MPa ^{1/2})
Butyl Hexanoate (estimated)	~16.0	~4.5	~6.0
n-Hexane	14.9	0.0	0.0
Toluene	18.0	1.4	2.0
Ethyl Acetate	15.8	5.3	7.2
Cyclohexane	16.8	0.0	0.2

Note: The Hansen Solubility Parameters for **butyl hexanoate** are estimated based on its structure and the properties of similar esters. Experimental determination is recommended for precise applications.

Experimental Protocols

The following are detailed protocols for key applications of **butyl hexanoate** as a solvent for nonpolar compounds.

Protocol for Liquid-Liquid Extraction of a Nonpolar Compound from an Aqueous Matrix

This protocol describes a general procedure for extracting a nonpolar target compound from an aqueous solution using **butyl hexanoate**.

Objective: To isolate a nonpolar analyte from an aqueous sample.

Materials:

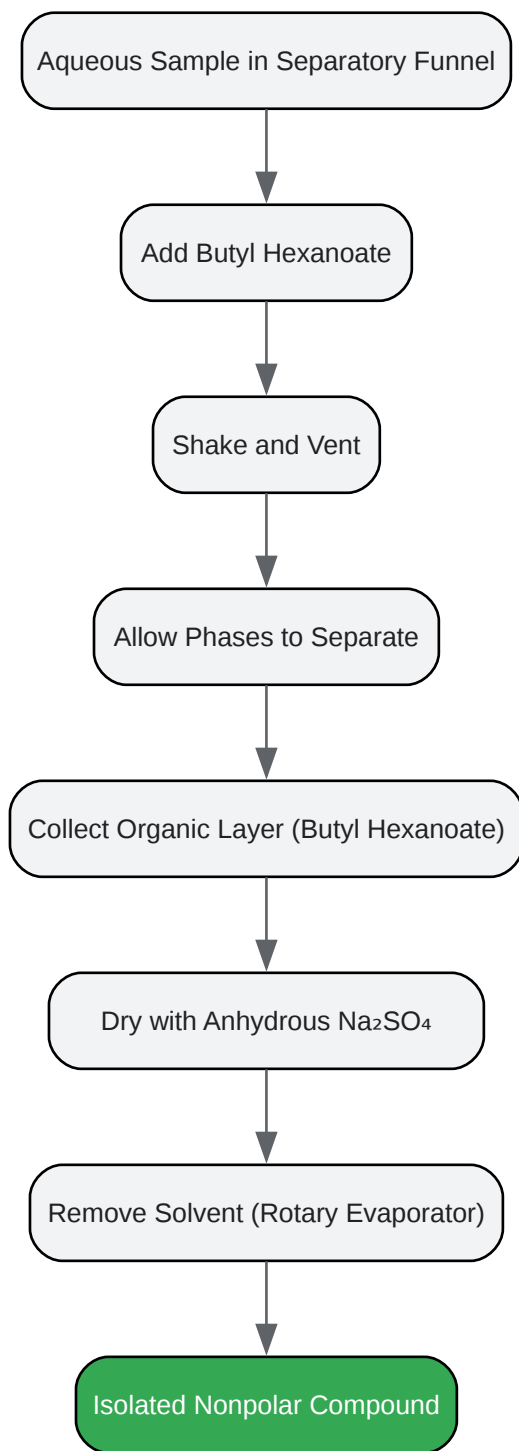
- Aqueous sample containing the nonpolar analyte

- **Butyl hexanoate** (reagent grade)
- Separatory funnel (appropriate size)
- Beakers and Erlenmeyer flasks
- Sodium chloride (optional, to reduce emulsions)
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator

Procedure:

- **Sample Preparation:** Transfer a known volume of the aqueous sample into the separatory funnel.
- **Solvent Addition:** Add a volume of **butyl hexanoate** to the separatory funnel. A typical starting ratio is 1:1 (aqueous:organic), but this can be optimized.
- **Extraction:** Stopper the separatory funnel and invert it gently. Open the stopcock to release any pressure. Close the stopcock and shake the funnel vigorously for 1-2 minutes, venting periodically to release pressure.
- **Phase Separation:** Place the separatory funnel in a ring stand and allow the layers to fully separate. **Butyl hexanoate** is less dense than water and will form the upper layer.
- **Collection of Organic Phase:** Carefully drain the lower aqueous layer into a beaker. Then, decant the upper organic layer (**butyl hexanoate** containing the analyte) through the top opening of the separatory funnel into a clean Erlenmeyer flask. This prevents contamination from any residual aqueous phase near the stopcock.
- **Drying the Organic Phase:** Add a small amount of anhydrous sodium sulfate to the collected organic phase to remove any residual water. Swirl the flask gently.
- **Solvent Removal:** Decant the dried organic phase into a round-bottom flask. Remove the **butyl hexanoate** using a rotary evaporator to concentrate the nonpolar analyte.

Diagram of the Liquid-Liquid Extraction Workflow:



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Caption: Workflow for liquid-liquid extraction using **butyl hexanoate**.

Protocol for Recrystallization of a Nonpolar Compound

This protocol outlines the use of **butyl hexanoate** as a solvent for the purification of a solid nonpolar compound via recrystallization.

Objective: To purify a solid nonpolar compound.

Materials:

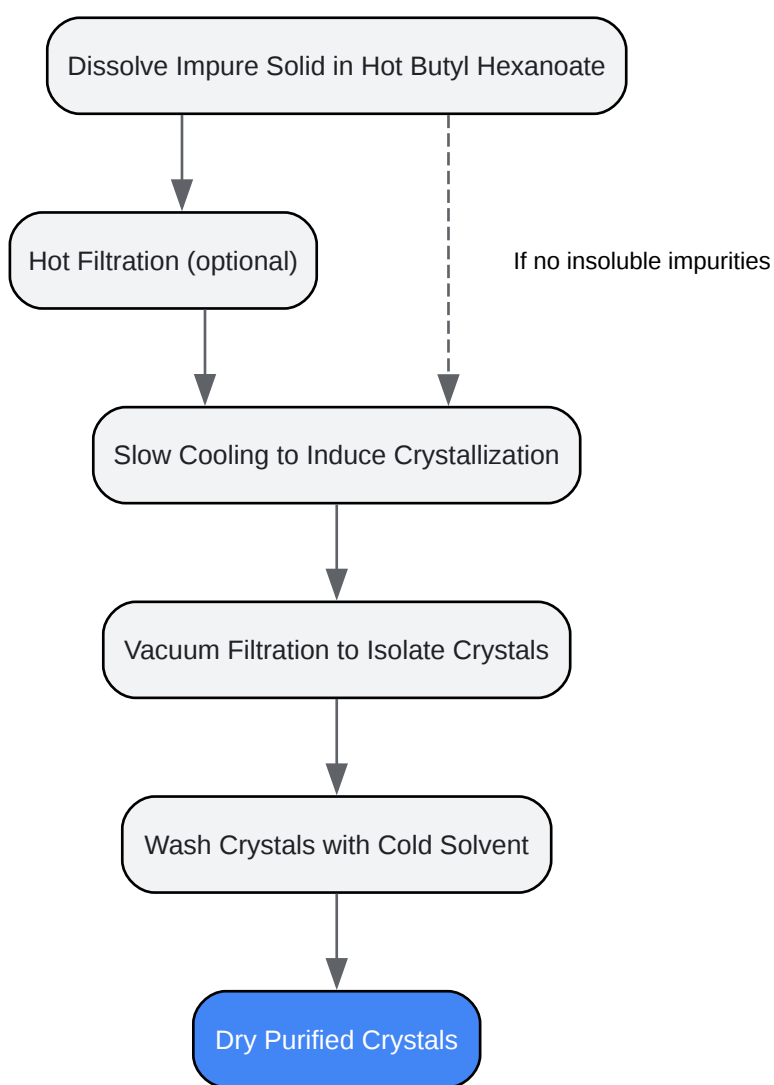
- Impure solid nonpolar compound
- **Butyl hexanoate** (reagent grade)
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- **Solvent Selection:** In a test tube, add a small amount of the impure solid and a few drops of **butyl hexanoate**. Heat gently. If the solid dissolves upon heating and precipitates upon cooling, **butyl hexanoate** is a suitable recrystallization solvent.
- **Dissolution:** Place the impure solid in an Erlenmeyer flask. Add a minimal amount of **butyl hexanoate** and heat the mixture on a hot plate with gentle swirling until the solid is completely dissolved. Add more solvent in small portions if necessary to achieve complete dissolution at the boiling point.
- **Hot Filtration (if necessary):** If there are insoluble impurities, perform a hot filtration by passing the hot solution through a fluted filter paper in a pre-heated funnel into a clean Erlenmeyer flask.
- **Crystallization:** Allow the hot, clear solution to cool slowly to room temperature. Then, place the flask in an ice bath to maximize crystal formation.

- Isolation of Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of cold **butyl hexanoate** to remove any remaining impurities.
- Drying: Allow the crystals to air dry on the filter paper or in a desiccator to remove all traces of the solvent.

Diagram of the Recrystallization Process:



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Caption: General workflow for the recrystallization of a nonpolar compound.

Applications in Drug Development

Butyl hexanoate's low toxicity and ability to dissolve nonpolar active pharmaceutical ingredients (APIs) make it a promising excipient in drug delivery systems, particularly for topical and transdermal formulations.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Formulation of a Topical Solution for a Nonpolar API

Objective: To prepare a simple topical solution for a nonpolar API using **butyl hexanoate** as the primary solvent.

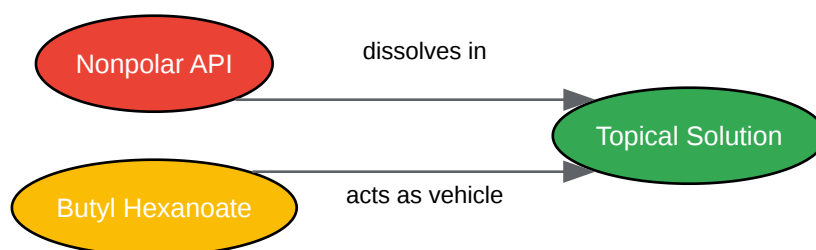
Materials:

- Nonpolar Active Pharmaceutical Ingredient (API)
- **Butyl hexanoate** (pharmaceutical grade)
- Glass beaker
- Magnetic stirrer and stir bar
- Volumetric flask

Procedure:

- **API Weighing:** Accurately weigh the required amount of the nonpolar API.
- **Solvent Measurement:** Measure the required volume of **butyl hexanoate**.
- **Dissolution:** Place the weighed API in a beaker. Add a portion of the **butyl hexanoate** and begin stirring with a magnetic stirrer until the API is fully dissolved.
- **Final Volume Adjustment:** Transfer the solution to a volumetric flask and add **butyl hexanoate** to reach the final desired volume.
- **Packaging:** Store the resulting solution in an appropriate light-resistant container.

Logical Relationship for Topical Formulation:



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Caption: Relationship of components in a topical formulation.

Safety and Handling

Butyl hexanoate is a combustible liquid and should be handled with appropriate safety precautions.^[15]

- **Handling:** Work in a well-ventilated area and avoid breathing vapors. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep containers tightly closed.
- **Fire Safety:** Use dry chemical, foam, or carbon dioxide extinguishers.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the manufacturer.

Conclusion

Butyl hexanoate is a valuable and versatile solvent for nonpolar compounds with a wide range of applications in research and development. Its favorable physicochemical properties, coupled with its effectiveness in extraction, purification, and formulation, make it a compelling alternative to other common nonpolar solvents. These application notes and protocols provide a foundation for utilizing **butyl hexanoate** to its full potential in the laboratory and beyond.

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References

- 1. Butyl hexanoate CAS#: 626-82-4 [m.chemicalbook.com]
- 2. CAS 626-82-4: Butyl hexanoate | CymitQuimica [cymitquimica.com]
- 3. ecolink.com [ecolink.com]
- 4. Butyl hexanoate | C₁₀H₂₀O₂ | CID 12294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scent.vn [scent.vn]
- 6. butyl hexanoate, 626-82-4 [thegoodscentcompany.com]
- 7. environmentalorganicchemistry.ethz.ch [environmentalorganicchemistry.ethz.ch]
- 8. Hansen Solubility Parameters (HSP) | Practical Adhesion Science | Prof Steven Abbott [stevenabbott.co.uk]
- 9. Hansen solubility parameters [stenutz.eu]
- 10. kinampark.com [kinampark.com]
- 11. catalog.nlm.nih.gov [catalog.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. Progress in Topical and Transdermal Drug Delivery Research—Focus on Nanoformulations - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Co-Encapsulation of Drugs for Topical Application—A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. benchchem.com [benchchem.com]
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